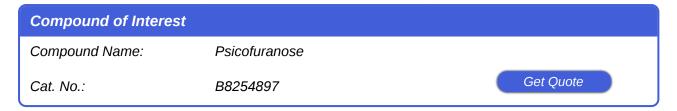


An In-depth Technical Guide to Psicofuranose: Chemical Structure, Properties, and Biological Significance

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Psicofuranose, a furanose form of the rare sugar D-psicose (also known as D-allulose), is a ketohexose that has garnered significant interest in the scientific community. Its unique structural characteristics and potential biological activities make it a molecule of interest for various applications, from a low-calorie sweetener to a precursor for synthesizing biologically active compounds. This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, synthesis, and biological relevance of **psicofuranose**, with a focus on data-driven insights and detailed experimental methodologies.

Chemical Structure and Properties

Psicofuranose is a monosaccharide with the chemical formula $C_6H_{12}O_6$ and a molecular weight of 180.16 g/mol .[1][2] It exists as a five-membered furanose ring and can be found in different stereoisomeric forms, including α and β anomers, as well as D and L configurations.

Nomenclature and Stereochemistry

The systematic IUPAC names for the different isomers of **psicofuranose** are:

β-D-psicofuranose: (2R,3R,4S,5R)-2,5-bis(hydroxymethyl)oxolane-2,3,4-triol[1]



- α-D-**psicofuranose**: (2S,3R,4S,5R)-2,5-bis(hydroxymethyl)oxolane-2,3,4-triol
- β -L-**psicofuranose**: (2S,3S,4R,5S)-2,5-bis(hydroxymethyl)oxolane-2,3,4-triol

The stereochemistry at the anomeric carbon (C2) distinguishes the α and β anomers.

Physicochemical Properties

Quantitative data on the physicochemical properties of **psicofuranose** are summarized in the table below. While experimentally determined values for the parent **psicofuranose** are limited, computed data from reliable sources and experimental data for closely related derivatives provide valuable insights.

Property	β-D- Psicofuranose (Computed)	α-D- Psicofuranose (Computed)	6-deoxy-α-L- psicofuranose (Experimental)	D-Psicose (Experimental)
Molecular Weight (g/mol)	180.16[1]	180.16	164.16[3]	180.16[3]
Melting Point (°C)	Not available	Not available	76[3]	107.6[3]
Boiling Point (°C)	Not available	Not available	Not available	Not available
Specific Rotation ([α]D)	Not available	Not available	Not available	Not available
Solubility	Soluble in water. [4] Solubility in ethanol is generally lower than in water and decreases with increasing ethanol concentration.[5]	Soluble in water. [4] Solubility in ethanol is generally lower than in water and decreases with increasing ethanol concentration.[5]	Not available	Not available
XLogP3	-2.3[1]	-2.3	Not available	Not available



Synthesis and Isolation

The limited natural abundance of **psicofuranose** necessitates its production through chemical or enzymatic synthesis.

Chemical Synthesis of D-Psicofuranose Derivatives

The chemical synthesis of psicofuranosides often involves the use of a protected D-psicose derivative as a glycosyl donor. A general workflow for the synthesis of a D-psicofuranosyl donor from D-ribose is outlined below.



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Synthesis of a D-psicofuranosyl donor.

Experimental Protocol: General Procedure for N-Glycosidation using a D-Psicofuranosyl Donor[6]

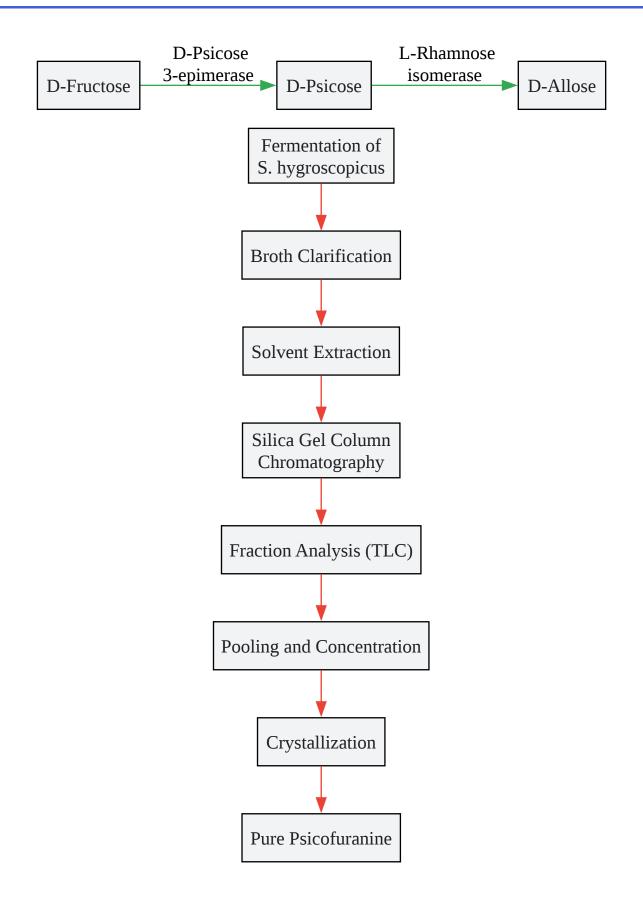
- A solution of the pyrimidine base (0.300 mmol) and N,O-bis(trimethylsilyl)acetamide (0.600 mmol) in acetonitrile (1.0 mL) is heated at reflux for 1 hour.
- The reaction mixture is cooled to 0 °C.
- The D-psicofuranosyl donor (0.200 mmol) in dichloromethane (2.0 mL) and trimethylsilyl trifluoromethanesulfonate (TMSOTf; 0.200 mmol) are added.
- The reaction is stirred at room temperature for the specified time and then quenched with a saturated aqueous solution of sodium bicarbonate.
- The aqueous layer is extracted with chloroform.
- The combined organic layers are washed with water and brine, dried over magnesium sulfate, and evaporated.
- The residue is purified by flash column chromatography on silica gel.



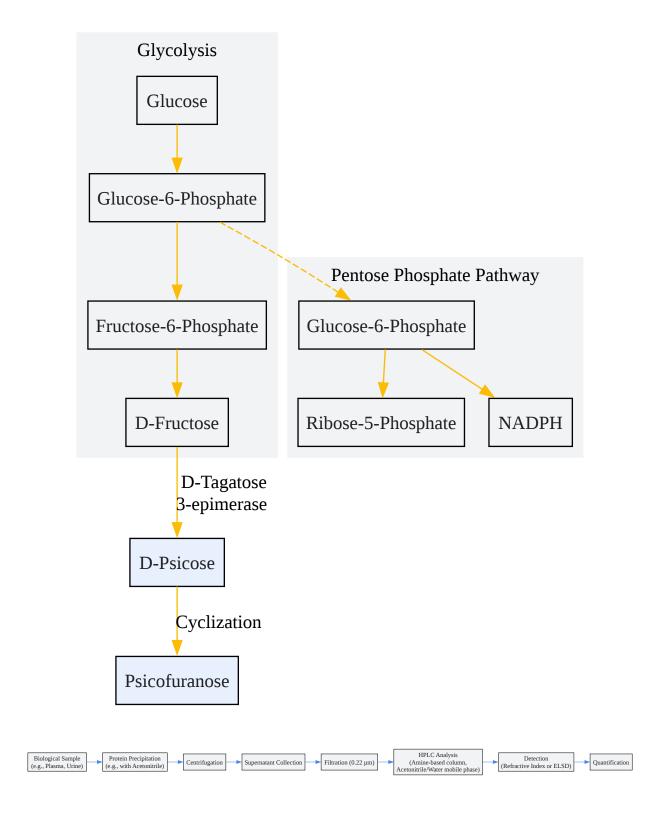
Enzymatic Synthesis of D-Psicose from D-Fructose

D-psicose, the precursor to **psicofuranose**, can be synthesized enzymatically from D-fructose using D-tagatose 3-epimerase. This process is highly efficient and can be performed using immobilized enzymes in a bioreactor system.[7] A further one-pot enzymatic process can convert D-fructose to D-allose via a D-psicose intermediate using D-psicose 3-epimerase and L-rhamnose isomerase.[8]









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References

- 1. beta-D-psicofuranose | C6H12O6 | CID 12306006 PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. D-psicofuranose | C6H12O6 | CID 11378852 PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Crystal structure of 6-deoxy-α-l-psicofuranose PMC [pmc.ncbi.nlm.nih.gov]
- 4. chem.libretexts.org [chem.libretexts.org]
- 5. beaudry.chem.oregonstate.edu [beaudry.chem.oregonstate.edu]
- 6. Inhibition of beta-fructofuranosidases and alpha-glucosidases by synthetic thio-fructofuranoside PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. [PDF] Preparation of d-psicose from d-fructose by immobilized d-tagatose 3-epimerase |
 Semantic Scholar [semanticscholar.org]
- 8. Production of D-allose from D-fructose using immobilized L-rhamnose isomerase and D-psicose 3-epimerase PubMed [pubmed.ncbi.nlm.nih.gov]
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